

Proper Disposal of Methyl 2-bromo-5-methoxybenzoate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Methyl 2-bromo-5-methoxybenzoate

Cat. No.: B109136

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the disposal of **Methyl 2-bromo-5-methoxybenzoate**.

1. Hazard Identification and Personal Protective Equipment (PPE)

Methyl 2-bromo-5-methoxybenzoate is classified as acutely toxic if swallowed (Acute Tox. 3 Oral) and is associated with the GHS06 pictogram, indicating its potential for severe health effects.^[1] Before handling this compound, it is imperative to wear appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Eye Protection: Eyeshields or a face shield are necessary to protect against splashes.
- Hand Protection: Chemical-resistant gloves are required.
- Respiratory Protection: A type ABEK (EN14387) respirator filter or a dust mask type N95 (US) should be used to prevent inhalation.^[1]

2. Chemical Properties and Hazard Data

A summary of the key quantitative data for **Methyl 2-bromo-5-methoxybenzoate** is provided in the table below.

Property	Value
CAS Number	35450-36-3
Molecular Formula	C ₉ H ₉ BrO ₃
Molecular Weight	245.07 g/mol
Boiling Point	271 °C
Density	1.520 g/mL at 25 °C
Flash Point	> 110 °C (> 230 °F) - closed cup[1]
GHS Classification	Acute Toxicity 3, Oral (H301)
Signal Word	Danger[1]
Storage Class	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds

3. Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Methyl 2-bromo-5-methoxybenzoate**. This procedure is designed to minimize risk to personnel and the environment.

Experimental Protocol: Disposal of **Methyl 2-bromo-5-methoxybenzoate**

- Segregation and Collection:
 - Collect waste **Methyl 2-bromo-5-methoxybenzoate** and any contaminated materials (e.g., weighing paper, pipette tips) in a designated, compatible, and clearly labeled hazardous waste container.
 - Ensure the container is kept tightly sealed except when adding waste.[2]
- Labeling:

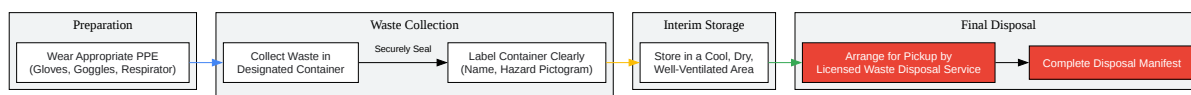
- The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**Methyl 2-bromo-5-methoxybenzoate**," and the appropriate hazard pictogram (GHS06 - skull and crossbones).
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
 - The storage location should be a designated hazardous waste accumulation area.
- Disposal:
 - Dispose of the contents and the container through a licensed and approved hazardous waste disposal company.^{[3][4]} Do not empty into drains or release into the environment.^[3]
 - Follow all local, state, and federal regulations for hazardous waste disposal.

4. Emergency Procedures

In case of accidental exposure or spillage, follow these procedures:

- Ingestion: If swallowed, immediately call a poison center or doctor.^[3] Rinse mouth.
- Skin Contact: Wash the affected area with plenty of soap and water.^[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.^[3]
- Spills: For small spills, carefully sweep up the material and place it into the designated hazardous waste container. Avoid generating dust. Ensure adequate ventilation.

Disposal Workflow for **Methyl 2-bromo-5-methoxybenzoate**



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Caption: Workflow for the safe disposal of **Methyl 2-bromo-5-methoxybenzoate**.

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